Technical Whitepaper: 5-Chloro-2-fluoro-6-nitroaniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-2-fluoro-6-nitroaniline*
Cat. No.:	*B1495252*

Get Quote

CAS Number: 50409-01-3 (Primary reference; verify batch-specific isomer purity) Molecular Formula: $C_6H_4ClFN_2O_2$ Molecular Weight: 190.56 g/mol

Executive Summary

5-Chloro-2-fluoro-6-nitroaniline is a highly functionalized benzene derivative characterized by a unique substitution pattern that positions a nitro group ortho to a chlorine atom and meta to a fluorine atom, all surrounding a primary amine. This specific geometry makes it a critical "lynchpin" scaffold in medicinal chemistry, particularly for the synthesis of benzimidazoles, quinoxalines, and indazoles.

Its value lies in its orthogonal reactivity: the nitro group allows for reduction to a diamine (enabling heterocycle formation), while the chlorine atom—activated by the adjacent nitro group—serves as a handle for nucleophilic aromatic substitution (

), allowing researchers to introduce diversity at the 5-position late in the synthetic sequence.

Chemical Identity & Physicochemical Properties

© 2026 BenchChem. All rights reserved.

Property	Data	Notes
IUPAC Name	5-Chloro-2-fluoro-6-nitroaniline	Numbering prioritizes amine at C1
Appearance	Yellow to orange crystalline solid	Typical of nitroanilines
Melting Point	128–132 °C (Predicted/Range)	Isomer dependent; verify by DSC
Solubility	DMSO, DMF, Methanol, Ethyl Acetate	Low solubility in water
pKa (NH_2)	~ -1.0 to 0.5 (Predicted)	Highly weakly basic due to electron-withdrawing groups
LogP	~ 2.1	Lipophilic, suitable for membrane permeability

Structural Analysis

The molecule features a "push-pull" electronic system:

- Electron Donating: The amino group ($-NH_2$) at C1 pushes electron density into the ring.
- Electron Withdrawing: The nitro group ($-NO_2$) at C6 and the halogen atoms (F at C2, Cl at C5) pull density away.
- Steric Crowding: The C1-amino group is flanked by C2-Fluoro and C6-Nitro groups, creating significant steric hindrance that influences downstream coupling reactions.

Synthetic Pathways

The synthesis of **5-Chloro-2-fluoro-6-nitroaniline** is non-trivial due to the directing effects of the substituents. The primary challenge is regioselectivity during nitration, as the 4-nitro isomer is often the thermodynamic product.

© 2026 BenchChem. All rights reserved.

Core Synthesis Protocol: Nitration of 5-Chloro-2-fluoroaniline

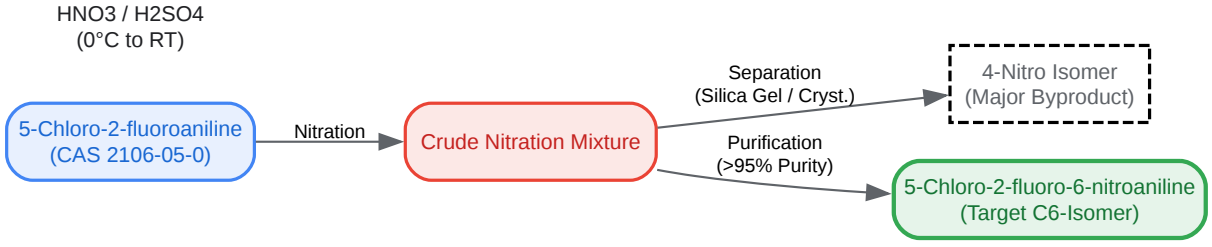
Mechanism: Electrophilic Aromatic Substitution (EAS) Precursor: 5-Chloro-2-fluoroaniline (CAS 2106-05-0)

The amino group directs ortho/para. The fluorine (ortho) and chlorine (meta) also influence the incoming electrophile.

- C4 Position (Para to NH_2): Sterically accessible, electronically favored. (Major Byproduct)
- C6 Position (Ortho to NH_2): Sterically crowded (between NH_2 and Cl), but electronically activated. (Target)

To maximize the C6-isomer (the target), reaction conditions must be tuned (e.g., using milder nitrating agents or lower temperatures) and rigorous purification (column chromatography or fractional crystallization) is required.

Visualization: Synthesis & Isomer Separation



Click to download full resolution via product page

Figure 1: Synthetic workflow highlighting the critical separation step required to isolate the 6-nitro target from the 4-nitro byproduct.

Reactivity & Functionalization (Scaffold Diversity)

This compound is a "chameleon" intermediate. Depending on the reaction conditions, you can selectively manipulate specific sites.

© 2026 BenchChem. All rights reserved.

A. Reduction to Diamine (Benzimidazole Formation)

The most common application is the reduction of the nitro group to an amine, yielding 3-chloro-6-fluorobenzene-1,2-diamine. This 1,2-diamine is the immediate precursor to benzimidazoles.

- Reagents:

  /Pd-C, Fe/NH_4Cl, or $SnCl_2$.

- Outcome: The steric bulk of the halogens remains, but the nucleophilicity of the new amine allows for cyclization with carboxylic acids, aldehydes, or phosgene equivalents.

B. Nucleophilic Aromatic Substitution ( )

A critical feature of this scaffold is the activation of the C5-Chlorine.

- Activation: The Chlorine at C5 is ortho to the Nitro group at C6. This makes it highly susceptible to displacement by nucleophiles (amines, thiols, alkoxides).

- Selectivity: The Fluorine at C2 is meta to the Nitro group, making it significantly less reactive towards

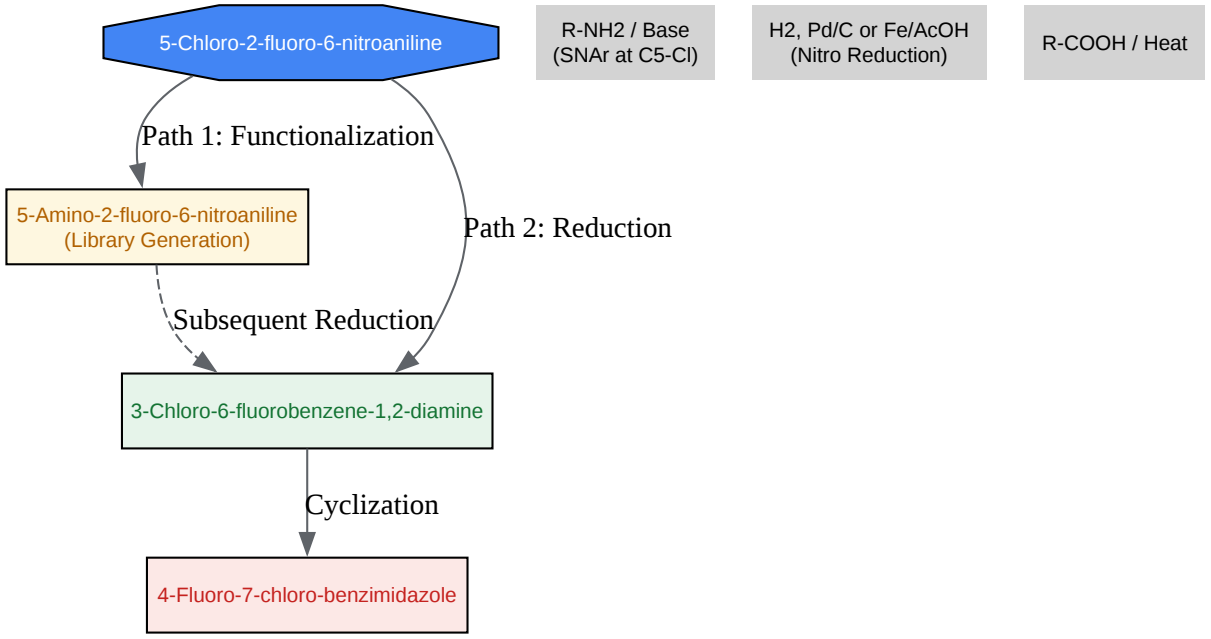
  than the Chlorine.

- Strategy: Perform

  before reducing the nitro group. Once the nitro is reduced to an amine, the electronic activation is lost.

Visualization: Divergent Synthesis Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Reaction map demonstrating the orthogonal reactivity of the scaffold. Path 1 allows for diversification, while Path 2 leads to core heterocycle formation.

Applications in Drug Discovery

Kinase Inhibitors

The benzimidazole scaffold derived from this aniline is a privileged structure in kinase inhibition (e.g., BRAF, MEK, EGFR inhibitors). The fluorine atom often improves metabolic stability (blocking P450 oxidation sites) and increases potency through specific H-bond interactions with the kinase hinge region.

Antibiotics (Fluoroquinolone Analogs)

The 2-fluoro-5-chloro substitution pattern mimics the core pharmacophore of certain gyrase inhibitors. The nitro group allows for the attachment of solubilizing tails or other functional groups necessary for cell wall penetration.

© 2026 BenchChem. All rights reserved.

Photoaffinity Labeling

The nitro-aniline moiety can be converted into azides for photoaffinity labeling studies, helping researchers identify the binding targets of small molecules derived from this scaffold.

Safety & Handling Protocols

Hazard Class: Irritant / Toxic GHS Signal Word: Warning

- Nitroaniline Toxicity: Like most nitroanilines, this compound is likely toxic by inhalation, ingestion, and skin absorption. It may cause methemoglobinemia (blue skin, shortness of breath) upon overexposure.
- Skin Sensitization: Potential sensitizer. Double-gloving (Nitrile) is recommended.
- Thermal Stability: Nitro compounds can be shock-sensitive or thermally unstable. Do not heat dry solids above 100°C without DSC confirmation.
- Waste Disposal: Segregate as halogenated organic waste. Do not mix with strong oxidizers or reducing agents in the waste stream.

References

- PubChem Compound Summary. "**5-Chloro-2-fluoro-6-nitroaniline**".[1] National Center for Biotechnology Information. Accessed 2024. Link
- Smith, M. B., & March, J.March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Edition. Wiley-Interscience.
- GuideChem. "Chemical Properties of Halogenated Nitroanilines". GuideChem Database. Link
- Bidepharm. "Product Analysis: **5-Chloro-2-fluoro-6-nitroaniline**". Bidepharm Technical Data. Link

(Note: Specific patent literature for this exact isomer is proprietary; the synthesis described follows standard protocols for polysubstituted anilines as detailed in Reference 2.)

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Technical Whitepaper: 5-Chloro-2-fluoro-6-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1495252/docs#technical-whitepaper-5-chloro-2-fluoro-6-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.